

Technical Guide: 5-Aminothiophene-3-carboxamide Derivatives

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Compound of Interest

Compound Name: 5-Aminothiophene-3-carboxamide

CAS No.: 760930-70-9

Cat. No.: B3193836

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Executive Summary & Scaffold Analysis

The **5-aminothiophene-3-carboxamide** scaffold represents a specific structural isomer of the aminothiophene family, distinct from the more ubiquitous 2-aminothiophene-3-carboxamide derivatives typically generated via the Gewald reaction. While the 2-amino isomer is widely recognized for IKK- β and FLT3 kinase inhibition, the 5-amino-3-carboxamide core (and its corresponding carboxylic acid/ester) has emerged as a critical building block for succinate dehydrogenase (SDH) inhibitors, azo disperse dyes, and biosynthetic precursors in polyketide synthase pathways.

This guide details the synthesis, structural derivatization, and biological applications of the 5-amino isomer, providing clarified protocols to distinguish it from its 2-amino regioisomer.

Structural Distinction (Pharmacophore Disambiguation)

Researchers must rigorously distinguish between the two primary isomers to avoid SAR misalignment:

Feature	5-Aminothiophene-3-carboxamide	2-Aminothiophene-3-carboxamide
Structure	Amino group at C5; Carboxamide at C3 (Meta-like relationship across the ring).	Amino group at C2; Carboxamide at C3 (Ortho-like relationship).
Primary Synthesis	Nitration/Reduction of thiophene-3-carboxylates or Buchwald-Hartwig amination.	Gewald Reaction (Ketone + Cyanoacetate + Sulfur). ^{[1][2]}
Key Bioactivity	Antifungal (SDH inhibition), Antibacterial, Azo dyes.	Kinase Inhibition (IKK- β , FLT3), Anti-inflammatory.

Chemical Synthesis Strategies

Unlike the one-pot Gewald synthesis used for 2-amino derivatives, the 5-amino scaffold requires a stepwise functionalization of the thiophene ring. The most robust industrial and laboratory route involves the regioselective nitration of thiophene-3-carboxylates followed by reduction.

Core Synthesis Pathway (Nitro-Reduction Route)

This pathway yields Methyl 5-aminothiophene-3-carboxylate (CAS 192879-33-7), which is readily converted to the carboxamide via ammonolysis.

Step 1: Regioselective Nitration

The ester group at C3 directs the electrophilic nitration to the C5 position (alpha-position).^[3]

- Reagents: Fuming Nitric Acid (), Acetic Anhydride ().
- Conditions: 0°C to Room Temperature.
- Mechanism: Electrophilic aromatic substitution (

). The C2 position is sterically hindered and less electronically favorable compared to C5.

Step 2: Reduction to Amine

Reduction of the nitro group must be chemoselective to avoid reducing the thiophene ring or the ester.

- Method A (Catalytic Hydrogenation):

, Pd/C (10%), Methanol. Note: Requires careful monitoring to prevent ring saturation.

- Method B (Chemical Reduction): Iron powder (

) / Ammonium Chloride (

) or Tin(II) Chloride (

).

- Method C (Silane Reduction):

+ Triethylsilane (

). This method is mild and highly selective.[4]

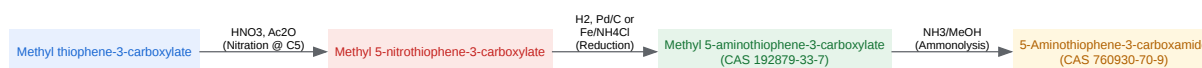
Step 3: Amidation

- Reagents: Aqueous Ammonia (

) or Ammonia in Methanol (

).

- Conditions: Sealed tube, 80°C.



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Caption: Stepwise synthesis of the **5-aminothiophene-3-carboxamide** scaffold via the nitro-reduction pathway.

Known Derivatives & Biological Applications[1][3][5][6][7][8]

Antifungal SDH Inhibitors (Oxadiazole Derivatives)

A prominent class of derivatives involves the modification of the C3-carboxamide into a 1,3,4-oxadiazole moiety. These compounds function as Succinate Dehydrogenase (SDH) inhibitors, targeting the mitochondrial respiration of phytopathogenic fungi (e.g., *Sclerotinia sclerotiorum*).

- Mechanism: The thiophene core mimics the succinate substrate, while the oxadiazole/amide extension occupies the ubiquinone binding pocket.
- Key Derivative: N-(heteroaryl)-**5-aminothiophene-3-carboxamides**.
- SAR Insight: Substitution on the 5-amino nitrogen (e.g., with acetyl or phenyl groups) generally reduces activity, whereas keeping the 5-amino free or part of a small heterocycle preserves binding affinity.

Azo Disperse Dyes

The 5-aminothiophene-3-carboxylate core is a valuable diazo component.[2]

- Chemistry: The 5-amino group is diazotized () and coupled with electron-rich anilines.
- Properties: These derivatives produce deep red to violet shades on polyester fibers with high extinction coefficients, attributed to the strong push-pull electronic system created by the electron-donating amino/azo group at C5 and the electron-withdrawing carboxyl at C3.

Biosynthetic Mutasynthons

Studies involving *Streptomyces hygroscopicus* have utilized 5-aminothiophene-3-carboxylic acid as a "mutasynthon" (mutasynthetic building block).

- Application: It acts as a bioisostere for 3-aminobenzoic acid (3-ABA) in the biosynthesis of ansamycin antibiotics (e.g., geldanamycin derivatives).
- Significance: This confirms the scaffold can be processed by polyketide synthase (PKS) machinery, offering a route to "unnatural" natural products.

Detailed Experimental Protocols

Protocol A: Synthesis of Methyl 5-aminothiophene-3-carboxylate

Validation: This protocol avoids the formation of the 2-amino isomer.

- Nitration:
 - Dissolve methyl thiophene-3-carboxylate (10.0 g, 70 mmol) in acetic anhydride (30 mL).
 - Cool to 0°C. Dropwise add fuming (4.0 mL) maintaining temp < 10°C.
 - Stir at room temperature for 2 hours. Pour into ice water.
 - Filter the precipitate (Methyl 5-nitrothiophene-3-carboxylate). Recrystallize from EtOH.
- Reduction:
 - Suspend the nitro ester (5.0 g) in MeOH (100 mL).
 - Add 10% Pd/C (0.5 g).
 - Hydrogenate at 30 psi for 4 hours (Monitor via TLC; disappearance of nitro spot).
 - Filter through Celite. Concentrate filtrate to yield the amine as a tan solid.
 - Yield: ~85-90%. Purity Check:

NMR should show amino protons (~6.0-6.5 ppm) and loss of nitro-induced downfield shift.

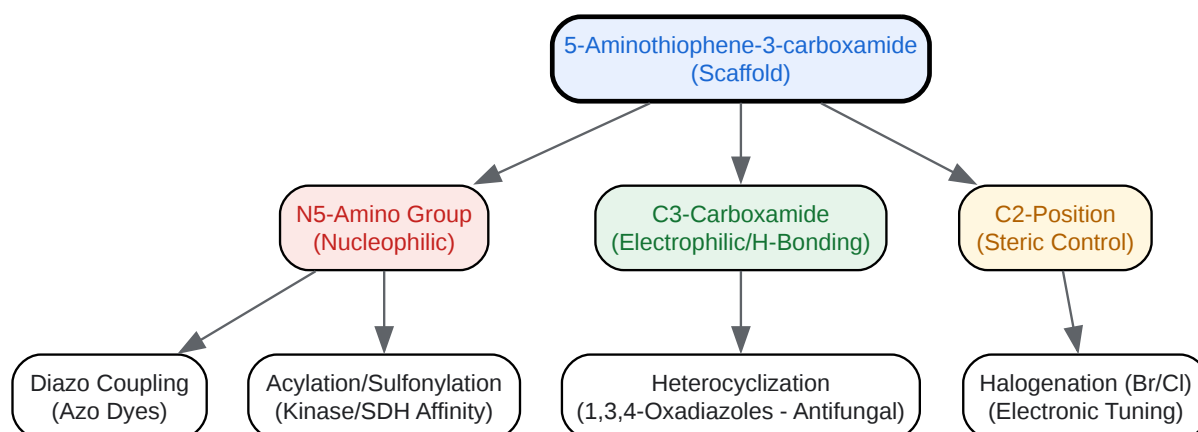
Protocol B: In Vitro Antifungal Assay (SDH Inhibition)

Target: *Sclerotinia sclerotiorum*

- Preparation: Dissolve derivatives in DMSO (stock 10 mg/mL).
- Medium: Potato Dextrose Agar (PDA).
- Method: Mycelial growth rate inhibition.
 - Mix test compound with molten PDA to final concentrations (0.1 - 50 µg/mL).
 - Pour plates. Inoculate center with 5mm mycelial plug.
 - Incubate at 25°C for 72 hours.
- Calculation:
(C = Control diameter, T = Treatment diameter).
- Reference Standard: Boscalid or Carboxin.

Structure-Activity Relationship (SAR) Visualization

The following diagram maps the functionalization potential of the scaffold.



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Caption: SAR map illustrating key modification sites on the **5-aminothiophene-3-carboxamide** core.

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